

Stereoselective synthesis of (Z)-allylic alcohols

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Compound of Interest

Compound Name: (Z)-3-pyridin-2-ylprop-2-en-1-ol

Cat. No.: B038221

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Semi-Hydrogenation of Propargyl Alcohols

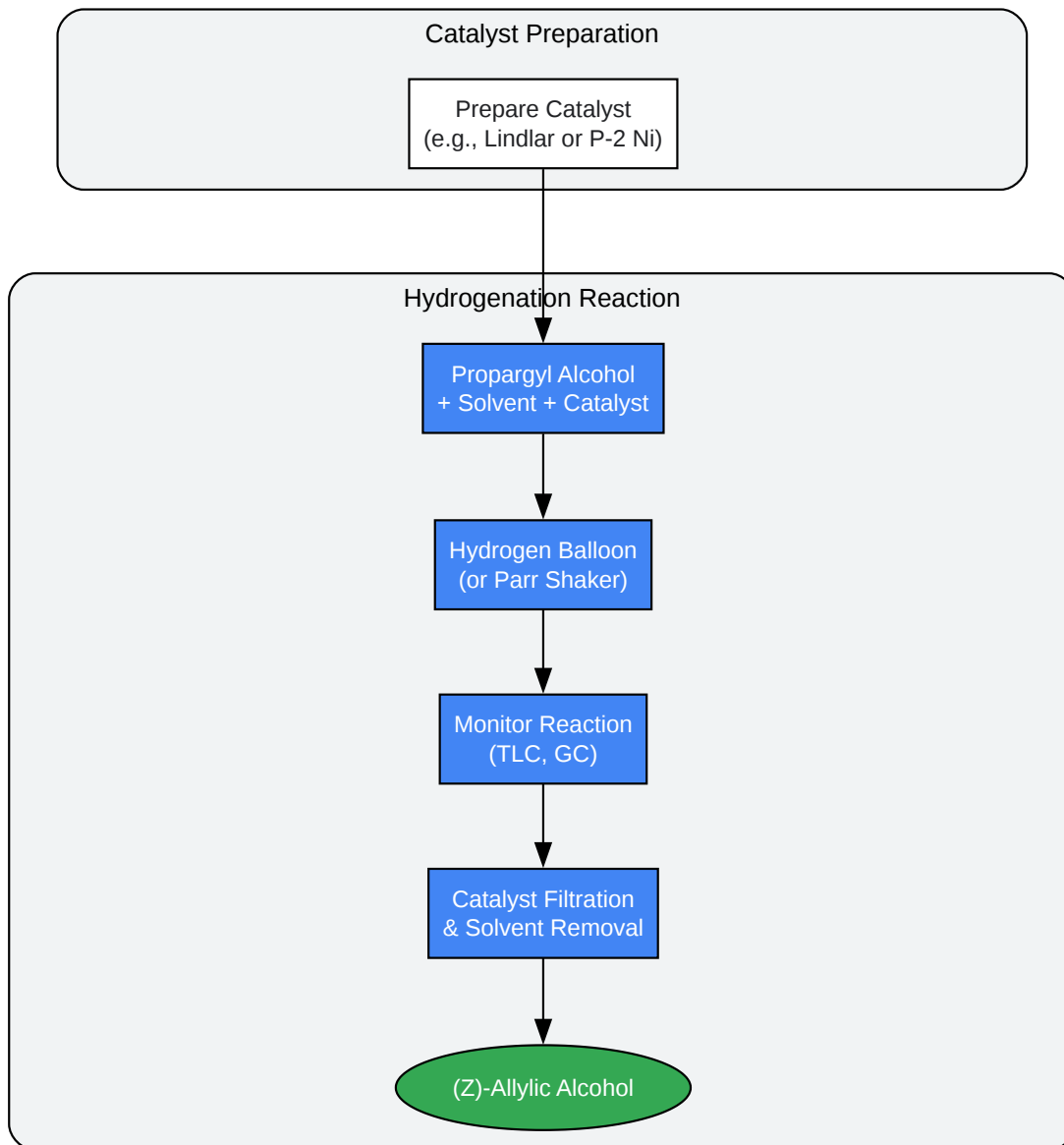
The partial reduction of alkynes to (Z)-alkenes is a foundational strategy for accessing cis-olefins. For the synthesis of (Z)-allylic alcohols, the semi-hydrogenation of the corresponding propargyl alcohols is a direct and effective method. This transformation is typically achieved using heterogeneous catalysts that have been "poisoned" to prevent over-reduction to the corresponding alkane.

Key Methodologies

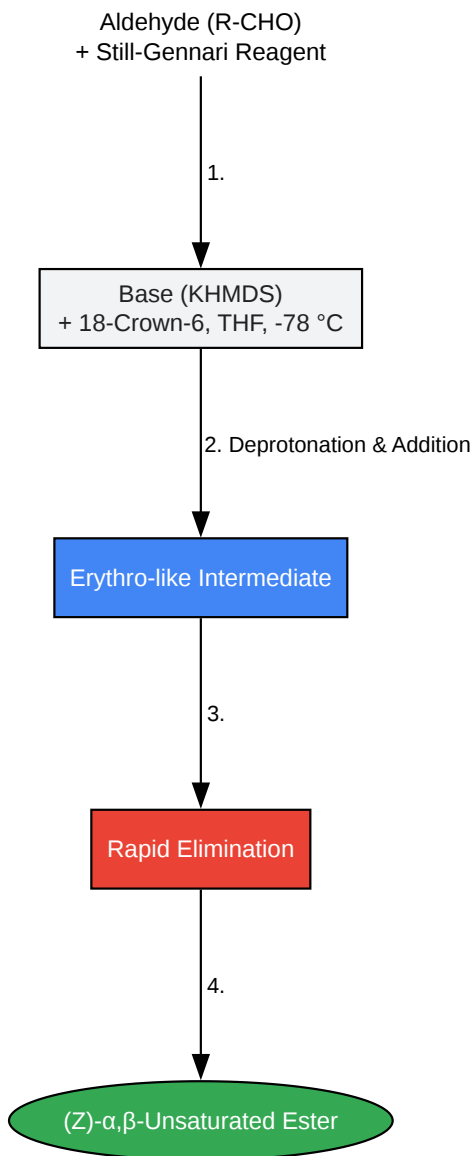
- **Lindlar's Catalyst:** This catalyst consists of palladium deposited on calcium carbonate and treated with a poison, typically lead acetate and quinoline. The poison deactivates the most active catalytic sites, allowing the hydrogenation to stop at the alkene stage. The reaction proceeds via syn-addition of hydrogen to the alkyne adsorbed on the catalyst surface, resulting in the (Z)-alkene.^[1]
- **P-2 Nickel Catalyst:** An alternative to palladium-based systems, the P-2 nickel catalyst is a nickel boride catalyst prepared by the reduction of nickel(II) acetate with sodium borohydride.^[2] It often provides excellent selectivity for the (Z)-alkene and can be a more economical choice.

The general workflow involves activating the catalyst, followed by the hydrogenation reaction under a hydrogen atmosphere.

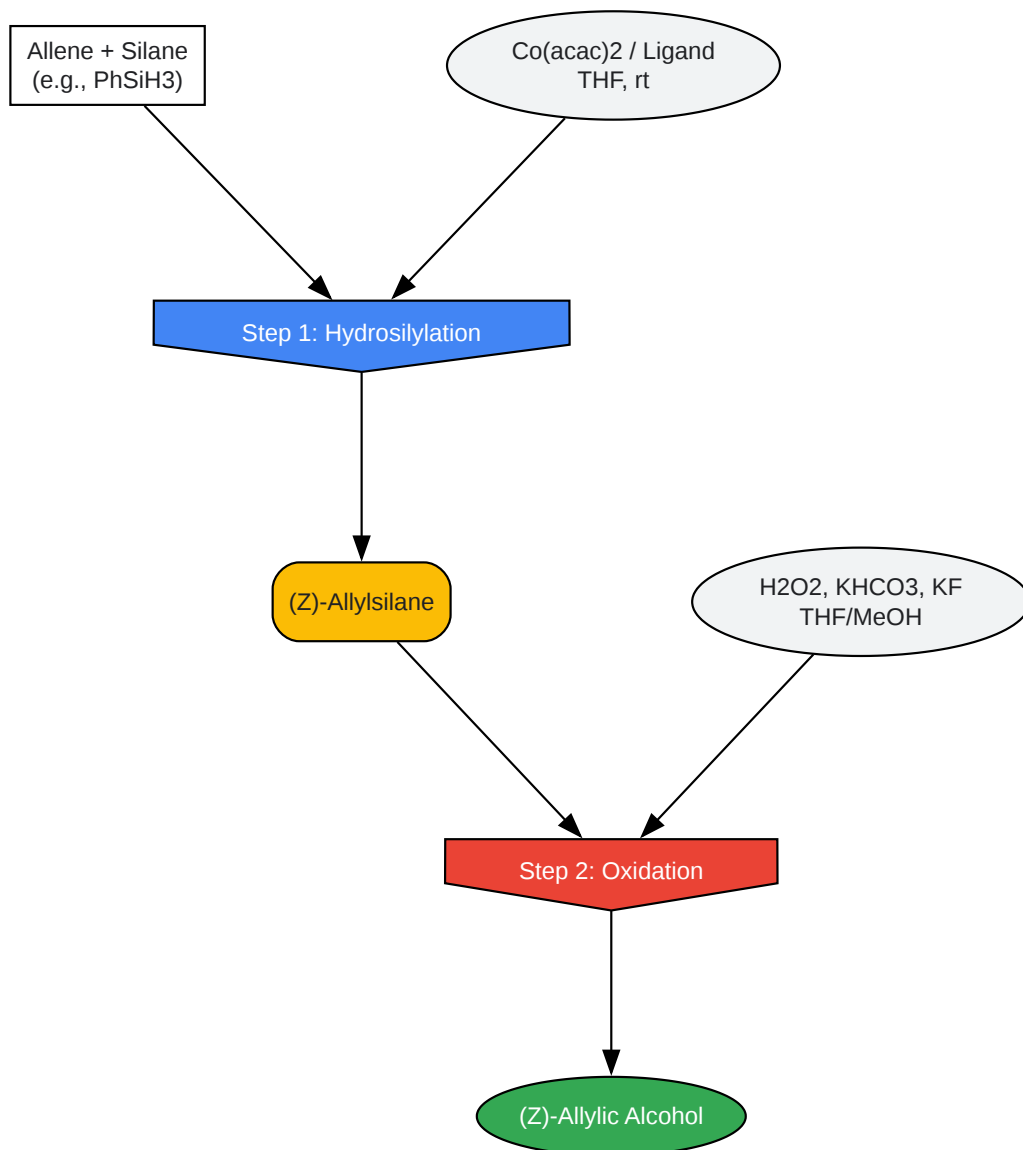
Workflow for Semi-Hydrogenation



Still-Gennari Olefination Mechanism



One-Pot Co-Catalyzed Hydrosilylation-Oxidation



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References

- 1. Tandem semi-hydrogenation/isomerization of propargyl alcohols to saturated carbonyl analogues by dodecanethiolate-capped palladium nanoparticle catalysts - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Nickel boride catalyst - Wikipedia [en.wikipedia.org]
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